

Updated Storage Protocol for Ribociclib (Kisqali)

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Compound Focus: Briciclib

CAS No.: 865783-99-9

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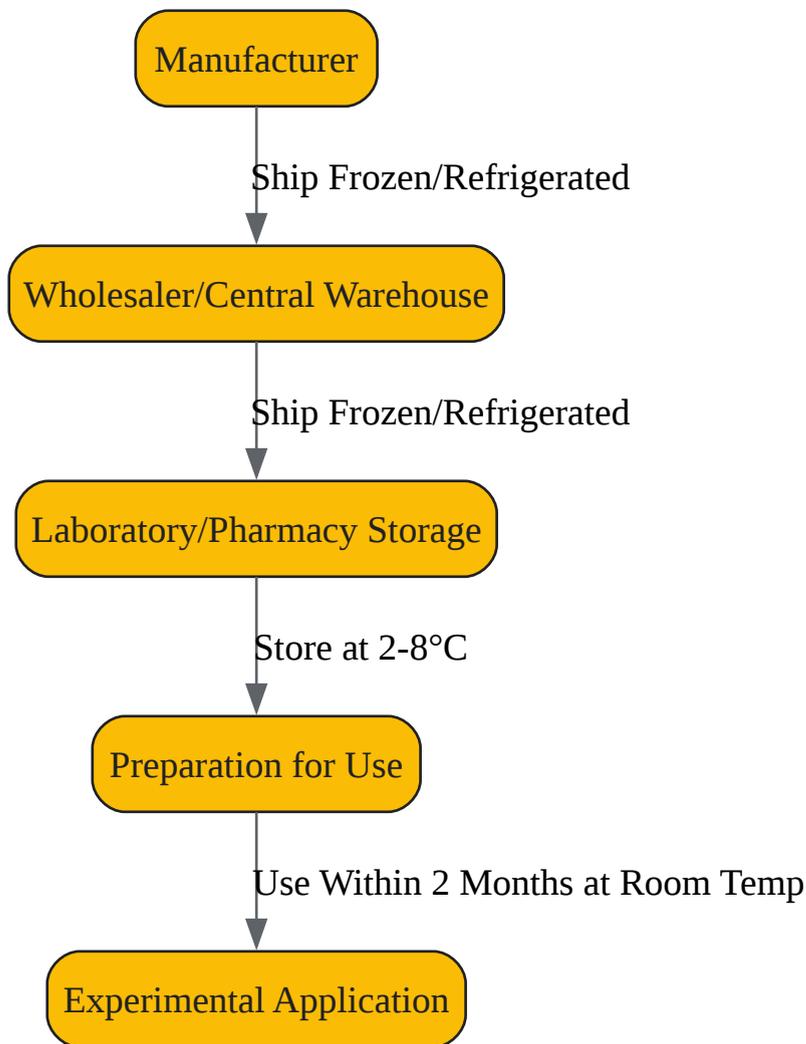
The storage conditions for ribociclib were updated in late 2024 and 2025 to ensure product quality throughout its shelf-life. The changes are summarized in the table below [1] [2].

Storage Aspect	Previous Guidelines	New Guidelines (2024/2025)
Storage Condition	Room temperature (detailed specifics not in search results)	Refrigerate at 2°C to 8°C until dispensed [1] [2].
Post-Dispensing	Information not in search results	Can be stored at room temperature for up to 2 months after dispensing [2].
Reason for Change	Information not in search results	To ensure product quality throughout its shelf-life [1].
Drug Effectiveness	Information not in search results	Existing stock kept at room temperature remains safe and effective; follow instructions on carton [1].

Experimental & Handling Workflow

The search results did not contain detailed experimental protocols for handling ribociclib in a research setting, such as preparation of stock solutions or in vitro assays. The available information primarily concerns the commercial drug's storage.

However, based on the new storage guidelines, the following workflow outlines the key stages for handling ribociclib from manufacturer to experimental use:



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Figure 1. Ribociclib Storage and Handling Workflow

Suggestions for Further Research

The search results are limited for a research context. To find the detailed application notes and protocols you require, I suggest:

- **Verify the Compound Name:** Confirm that your research involves "ribociclib." If you are working with a different compound, please double-check the spelling.
- **Consult Scientific Literature:** Search specialized databases like PubMed, Google Scholar, or SciFinder for research articles. Using keywords like "ribociclib in vitro protocol," "ribociclib cell culture assay," or "ribociclib stability in DMSO" may yield the experimental details you need.
- **Refer to Official Documents:** The full prescribing information for Kisqali on the FDA's website or the manufacturer's (Novartis) scientific resources may contain more detailed physicochemical and stability data.

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References

1. Kisqali (ribociclib): Storage changes [pharmac.govt.nz]
2. FDA approves ribociclib with an aromatase inhibitor and ... [fda.gov]

To cite this document: Smolecule. [Updated Storage Protocol for Ribociclib (Kisqali)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522025#briciclib-handling-and-storage>]

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